

Spectroscopic Data of Tert-butyl[(4-fluorophenyl)methyl]amine: A Technical Guide

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Compound of Interest

Compound Name:	<i>Tert-butyl[(4-fluorophenyl)methyl]amine</i>
CAS No.:	125640-89-3
Cat. No.:	B154046

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This technical guide provides an in-depth analysis of the spectroscopic data for the compound **Tert-butyl[(4-fluorophenyl)methyl]amine**. Designed for researchers, scientists, and professionals in drug development, this document elucidates the structural features of the molecule through the interpretation of predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The methodologies and interpretations presented herein are grounded in established spectroscopic principles to ensure scientific integrity and practical applicability.

Introduction

Tert-butyl[(4-fluorophenyl)methyl]amine is a secondary amine featuring a tert-butyl group and a 4-fluorobenzyl substituent attached to the nitrogen atom. As a derivative of benzylamine, this compound and its analogues are of interest in medicinal chemistry due to their potential biological activities. Accurate structural elucidation is paramount for understanding its chemical behavior and for quality control in synthetic processes. This guide will focus on a comprehensive spectroscopic characterization to confirm the molecular structure of **Tert-butyl[(4-fluorophenyl)methyl]amine**. Given the absence of publicly available experimental

spectra, this guide will utilize high-quality predicted spectroscopic data, a common and valuable approach in modern chemical research for structural verification.

Molecular Structure and Key Features

A fundamental understanding of the molecular structure is essential for interpreting its spectroscopic data. The key structural features of **Tert-butyl[(4-fluorophenyl)methyl]amine** are illustrated below.

Figure 1: Molecular structure of **Tert-butyl[(4-fluorophenyl)methyl]amine**.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton NMR spectroscopy provides information about the chemical environment of hydrogen atoms in a molecule. The predicted ¹H NMR spectrum of **Tert-butyl[(4-fluorophenyl)methyl]amine** is expected to show distinct signals for the aromatic, benzylic, amine, and tert-butyl protons. The predicted chemical shifts are presented in Table 1.

Experimental Protocol (Predicted Data Acquisition):

Predicted ¹H NMR data was generated using an online NMR prediction tool.^{[1][2]} The prediction was based on a database of experimentally determined spectra and computational algorithms.

Table 1: Predicted ¹H NMR Data

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~7.30	Doublet of doublets	2H	Aromatic protons ortho to the fluorine
~7.05	Doublet of doublets	2H	Aromatic protons meta to the fluorine
~3.70	Singlet	2H	Benzylic (CH ₂) protons
~1.50	Singlet	1H	Amine (NH) proton
~1.15	Singlet	9H	tert-Butyl (C(CH ₃) ₃) protons

Interpretation of the ¹H NMR Spectrum:

- Aromatic Region:** The protons on the fluorophenyl ring are expected to appear as two distinct signals due to their coupling with the fluorine atom and with each other. The protons ortho to the fluorine (closer to the electron-withdrawing fluorine) are predicted to be deshielded and appear at a higher chemical shift (~7.30 ppm) compared to the protons meta to the fluorine (~7.05 ppm). Both signals are anticipated to be doublet of doublets due to ortho and meta proton-proton coupling, as well as coupling to the fluorine atom.
- Benzylic Protons:** The two protons of the methylene group (CH₂) attached to the nitrogen and the aromatic ring are chemically equivalent and are expected to appear as a singlet at approximately 3.70 ppm.
- Amine Proton:** The single proton on the nitrogen atom is expected to appear as a broad singlet around 1.50 ppm. The chemical shift of this proton can be highly variable and is dependent on solvent, concentration, and temperature. In some cases, the peak may not be observed due to proton exchange.
- tert-Butyl Protons:** The nine protons of the tert-butyl group are all chemically equivalent and are expected to give a sharp singlet at a lower chemical shift, around 1.15 ppm, due to the shielding effect of the electron-donating alkyl group.

¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy

Carbon-13 NMR spectroscopy provides information about the carbon framework of a molecule. The predicted ¹³C NMR spectrum of **Tert-butyl[(4-fluorophenyl)methyl]amine** is expected to show six distinct signals, corresponding to the six unique carbon environments in the molecule. The predicted chemical shifts are presented in Table 2.

Experimental Protocol (Predicted Data Acquisition):

Predicted ¹³C NMR data was generated using an online NMR prediction tool.^[3] This tool utilizes a large database of assigned spectra to predict chemical shifts.

Table 2: Predicted ¹³C NMR Data

Chemical Shift (δ, ppm)	Assignment
~162 (d, ¹ JCF ≈ 245 Hz)	Aromatic C-F
~138 (d, ⁴ JCF ≈ 3 Hz)	Aromatic C-CH ₂
~130 (d, ³ JCF ≈ 8 Hz)	Aromatic CH (ortho to F)
~115 (d, ² JCF ≈ 21 Hz)	Aromatic CH (meta to F)
~52	Benzylic CH ₂
~50	Quaternary C of tert-butyl
~29	CH ₃ of tert-butyl

Interpretation of the ¹³C NMR Spectrum:

- Aromatic Carbons:** The four distinct carbon environments in the 4-fluorophenyl ring are expected to show characteristic chemical shifts and coupling to the fluorine atom. The carbon directly bonded to fluorine will appear at the highest chemical shift (~162 ppm) and will be split into a doublet with a large one-bond coupling constant (¹JCF). The other aromatic carbons will also exhibit smaller carbon-fluorine couplings.

- Aliphatic Carbons: The benzylic carbon (CH_2) is expected to appear around 52 ppm. The quaternary carbon of the tert-butyl group is predicted to be around 50 ppm, and the three equivalent methyl carbons of the tert-butyl group will show a signal at approximately 29 ppm.

Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule. The predicted IR spectrum of **Tert-butyl[(4-fluorophenyl)methyl]amine** would display characteristic absorption bands for the N-H, C-H, C-N, and C-F bonds.

Experimental Protocol (Predicted Data Acquisition):

The predicted IR absorption frequencies are based on characteristic group frequencies from spectroscopic tables and data from similar compounds.

Table 3: Predicted IR Absorption Bands

Frequency Range (cm^{-1})	Vibration Type	Functional Group
3300 - 3500	N-H stretch	Secondary amine
2850 - 3000	C-H stretch	Aliphatic (tert-butyl and benzylic)
~3030	C-H stretch	Aromatic
1600, 1500	C=C stretch	Aromatic ring
1220 - 1240	C-N stretch	Aryl-alkyl amine
1090 - 1130	C-F stretch	Aryl fluoride

Interpretation of the IR Spectrum:

- N-H Stretch: A weak to medium intensity band is expected in the region of $3300\text{-}3500\text{ cm}^{-1}$ corresponding to the N-H stretching vibration of the secondary amine.^[4]
- C-H Stretches: Strong absorption bands are predicted in the $2850\text{-}3000\text{ cm}^{-1}$ region due to the C-H stretching of the tert-butyl and benzylic groups. A weaker band around 3030 cm^{-1} is

expected for the aromatic C-H stretches.

- Aromatic C=C Stretches: Two characteristic bands for the aromatic ring are expected around 1600 cm^{-1} and 1500 cm^{-1} .
- C-N and C-F Stretches: The C-N stretching vibration should appear in the $1220\text{-}1240\text{ cm}^{-1}$ range, while a strong absorption for the C-F bond is predicted around $1090\text{-}1130\text{ cm}^{-1}$.

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of a molecule and its fragments, which helps in determining the molecular weight and structural features.

Experimental Protocol (Predicted Fragmentation):

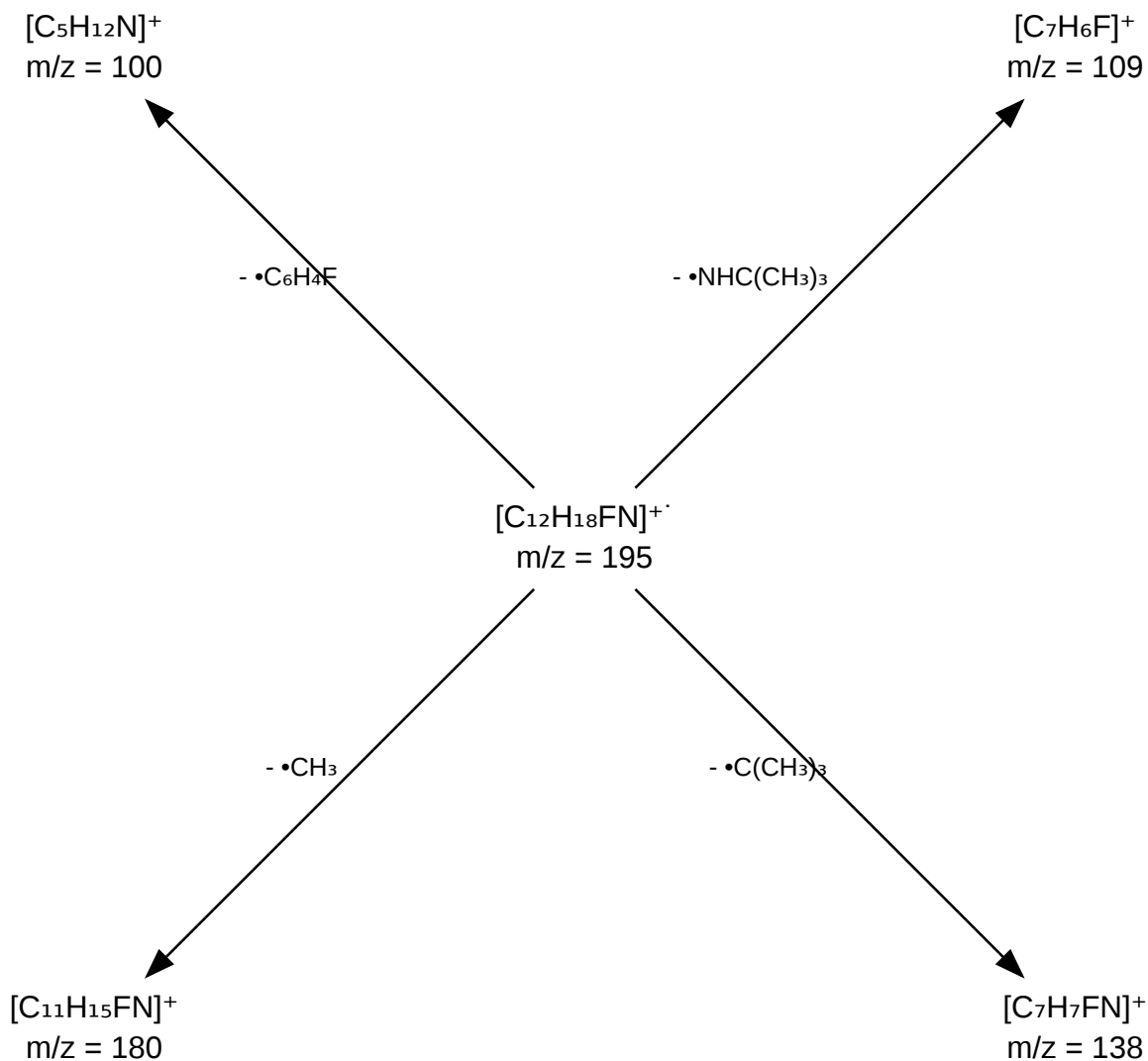
The predicted fragmentation pattern is based on the principles of mass spectral fragmentation of amines and benzyl compounds.

Predicted Fragmentation Pattern:

The electron ionization (EI) mass spectrum of **Tert-butyl[(4-fluorophenyl)methyl]amine** is expected to show a molecular ion peak (M^+) at $m/z = 195$. The fragmentation pattern will likely be dominated by cleavage of the bonds adjacent to the nitrogen atom.

- Molecular Ion (M^+): A peak at $m/z = 195$, corresponding to the molecular weight of the compound ($C_{12}H_{18}FN$).
- Base Peak: The most abundant fragment is expected to be from the loss of a methyl group from the tert-butyl group to form a stable iminium ion at $m/z = 180$.
- Other Fragments:
 - Loss of the tert-butyl group ($[M - 57]^+$) would result in a fragment at $m/z = 138$.
 - Benzylic cleavage, losing the 4-fluorophenyl group, would lead to a fragment at $m/z = 100$.
 - Formation of the 4-fluorobenzyl cation at $m/z = 109$.

The predicted fragmentation pathway is illustrated below.



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Sources

- 1. [Simulate and predict NMR spectra \[nmrdb.org\]](http://nmrdb.org)

- [2. Visualizer loader \[nmrdb.org\]](#)
- [3. Visualizer loader \[nmrdb.org\]](#)
- [4. sourceforge.net \[sourceforge.net\]](#)
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